

# Halogenated Nicotinaldehydes: A Comparative Review of Their Applications in Research and Drug Development

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## Compound of Interest

Compound Name: **5-Bromo-4-methylnicotinaldehyde**

Cat. No.: **B1290056**

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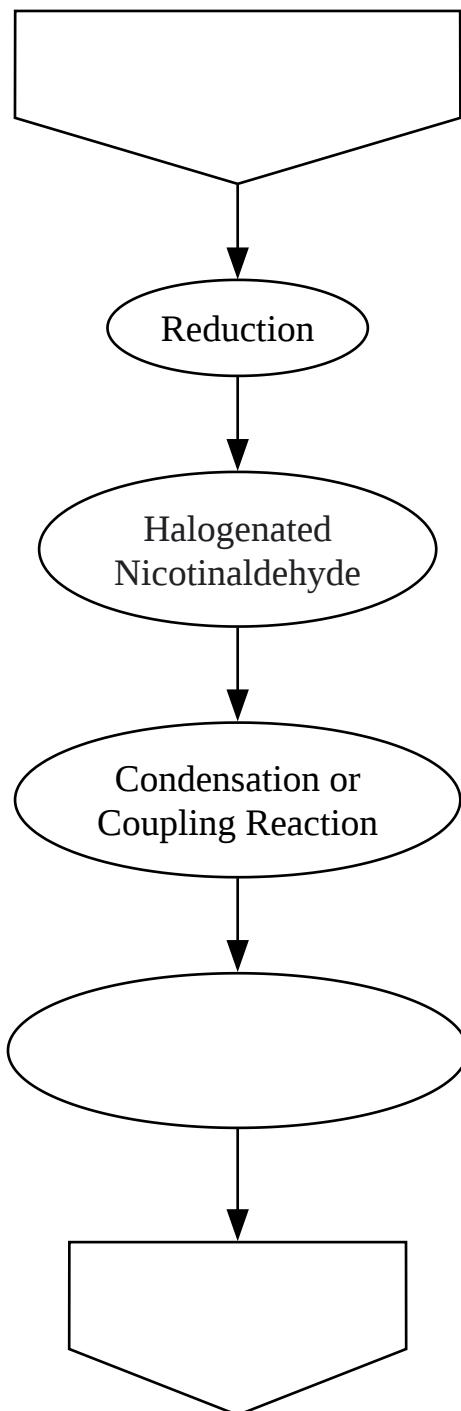
Halogenated nicotinaldehydes, a class of substituted pyridine aldehydes, are emerging as versatile building blocks and key intermediates in the synthesis of a wide array of biologically active compounds. The introduction of halogen atoms—such as fluorine, chlorine, and bromine—onto the nicotinaldehyde scaffold significantly influences the molecule's physicochemical properties, including its lipophilicity, metabolic stability, and binding interactions with biological targets. These modifications have led to the development of potent agents in diverse fields, from oncology and infectious diseases to agriculture. This guide provides a comparative overview of the applications of halogenated nicotinaldehydes, supported by available experimental data, detailed methodologies for key assays, and visualizations of relevant chemical and biological pathways.

## I. Synthetic Applications and Versatility

Halogenated nicotinaldehydes serve as crucial precursors in various synthetic transformations, largely owing to the reactivity of the halogen and aldehyde functionalities. The strategic placement of a halogen atom allows for a range of cross-coupling reactions, enabling the construction of complex molecular architectures.

A prime example is the use of 5-bromonicotinaldehyde in Suzuki-Miyaura cross-coupling reactions. This palladium-catalyzed reaction facilitates the formation of a carbon-carbon bond

between the pyridine ring and a variety of boronic acids, leading to the synthesis of diverse 5-aryl-nicotinaldehyde derivatives. These derivatives have shown promise in several therapeutic areas, including as antimicrobial agents against oral pathogens.[1]



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## References

- 1. Methods for screening and evaluation of antimicrobial activity: A review of protocols, advantages, and limitations - PMC [pmc.ncbi.nlm.nih.gov]
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